

A Comprehensive Technical Guide to the Physical Properties of Isopropyl Acetate

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Compound of Interest

Compound Name: *isopropylacetate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of isopropyl acetate, with a particular focus on their variation with temperature. The information is presented in a clear and concise format, making it an essential resource for professionals in research, development, and quality control.

Introduction

Isopropyl acetate (IPAc) is a colorless, volatile ester with a characteristic fruity odor. It is widely used as a solvent in the pharmaceutical, coatings, and printing industries due to its excellent solvency for a wide range of organic compounds and its relatively low toxicity. A thorough understanding of its physical properties, and how they are influenced by temperature, is critical for process design, optimization, and safety in its various applications.

Physical Properties of Isopropyl Acetate

The following sections detail the key physical properties of isopropyl acetate, with data presented in tabular format to facilitate comparison across different temperatures.

Density

The density of isopropyl acetate decreases with increasing temperature, a typical behavior for liquids.

Temperature (°C)	Density (g/cm³)
20	0.874[1]
25	0.872[2][3]

Viscosity

The viscosity of isopropyl acetate decreases significantly as temperature increases.

Temperature (°C)	Viscosity (cP)
20	0.5[4][5]

Surface Tension

The surface tension of isopropyl acetate also decreases with an increase in temperature.

Temperature (°C)	Surface Tension (dynes/cm)
20	22.3[4][5]

Vapor Pressure

Vapor pressure is a critical property for understanding the volatility of isopropyl acetate and for designing safe handling procedures. It increases sharply with temperature.

Temperature (°C)	Vapor Pressure (mmHg)
20	47[2][3][5][6][7][8][9]

Other Key Physical Properties

Property	Value
Molecular Weight	102.13 g/mol [10]
Boiling Point (at 1 atm)	89 °C[11]
Freezing Point	-73 °C[2][3]
Flash Point	2 °C[11]
Autoignition Temperature	460 °C[11]
Solubility in Water (20 °C)	2.9 wt%[9][11]
Water Solubility in Isopropyl Acetate (20 °C)	1.8 wt%[9][11]

Experimental Protocols for Property Determination

The accurate measurement of physical properties is fundamental to chemical engineering and research. The following are detailed methodologies for determining the key physical properties of isopropyl acetate.

Density Determination

The density of a liquid can be determined using several methods, with the pycnometer method being a common and accurate choice for organic solvents like isopropyl acetate.

Method: Pycnometer Method

- **Cleaning and Calibration:** A pycnometer (a glass flask with a precise volume) is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried. Its empty weight is accurately measured on an analytical balance.
- **Filling:** The pycnometer is filled with distilled water of a known temperature and weighed to determine the mass of the water. The precise volume of the pycnometer is then calculated using the known density of water at that temperature.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with isopropyl acetate at the desired temperature.

- **Weighing:** The filled pycnometer is weighed to determine the mass of the isopropyl acetate.
- **Calculation:** The density of the isopropyl acetate is calculated by dividing its mass by the calibrated volume of the pycnometer. Temperature control is crucial throughout the measurement process as density is temperature-dependent.

Viscosity Measurement

The viscosity of isopropyl acetate can be determined using a capillary viscometer, such as the Ostwald viscometer.[\[12\]](#)[\[13\]](#)[\[14\]](#) This method relies on measuring the time it takes for a fixed volume of liquid to flow through a capillary tube under the influence of gravity.

Method: Ostwald Viscometer

- **Apparatus Setup:** An Ostwald viscometer is cleaned, dried, and mounted vertically in a constant-temperature water bath.[\[14\]](#)
- **Sample Loading:** A precise volume of isopropyl acetate is introduced into the larger bulb of the viscometer.
- **Flow Time Measurement:** The liquid is drawn up into the smaller bulb by suction and then allowed to flow back down. The time taken for the liquid meniscus to pass between two calibrated marks on the capillary is measured accurately using a stopwatch.[\[2\]](#)
- **Reference Measurement:** The same procedure is repeated with a reference liquid of known viscosity (e.g., water) at the same temperature.
- **Calculation:** The viscosity of the isopropyl acetate (η_1) is calculated using the following equation: $\eta_1 = (\rho_1 * t_1 / \rho_2 * t_2) * \eta_2$ where ρ is the density, t is the flow time, and the subscripts 1 and 2 refer to isopropyl acetate and the reference liquid, respectively.

Surface Tension Determination

The drop weight method is a classical technique for measuring the surface tension of liquids like isopropyl acetate. It involves determining the weight of a drop of liquid that detaches from the tip of a capillary tube.

Method: Drop Weight Method

- **Apparatus:** A specialized apparatus consisting of a capillary tube with a polished, flat tip is used.
- **Drop Formation:** Isopropyl acetate is allowed to flow slowly through the capillary, forming a drop at the tip.
- **Detachment:** The drop detaches when its weight exceeds the surface tension forces holding it to the tip.
- **Collection and Weighing:** A specific number of drops are collected in a pre-weighed container, and the total weight is measured. The average weight of a single drop is then calculated.
- **Calculation:** The surface tension (γ) is calculated using Tate's Law, often with a correction factor (F) to account for the fact that not all of the drop detaches: $\gamma = (m * g) / (2 * \pi * r * F)$ where m is the mass of the drop, g is the acceleration due to gravity, and r is the radius of the capillary tip.

Vapor Pressure Measurement

The static method is a direct and accurate way to measure the vapor pressure of a liquid as a function of temperature.

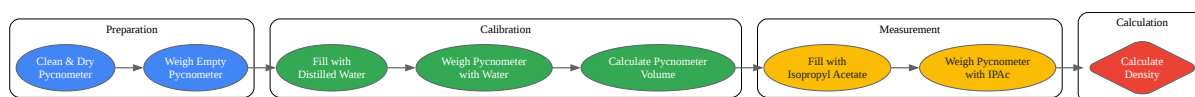
Method: Static Method

- **Apparatus:** A sample of pure isopropyl acetate is placed in a thermostatted vessel connected to a pressure measuring device (manometer) and a vacuum pump.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved air by repeatedly freezing, evacuating the headspace, and then thawing the sample.
- **Equilibrium:** The degassed sample is brought to the desired temperature in the thermostatted bath. The system is allowed to reach equilibrium, where the pressure in the vessel is equal to the vapor pressure of the isopropyl acetate at that temperature.
- **Pressure Measurement:** The pressure is read from the manometer.

- **Temperature Variation:** The temperature of the bath is changed, and the process is repeated to obtain vapor pressure data at different temperatures.

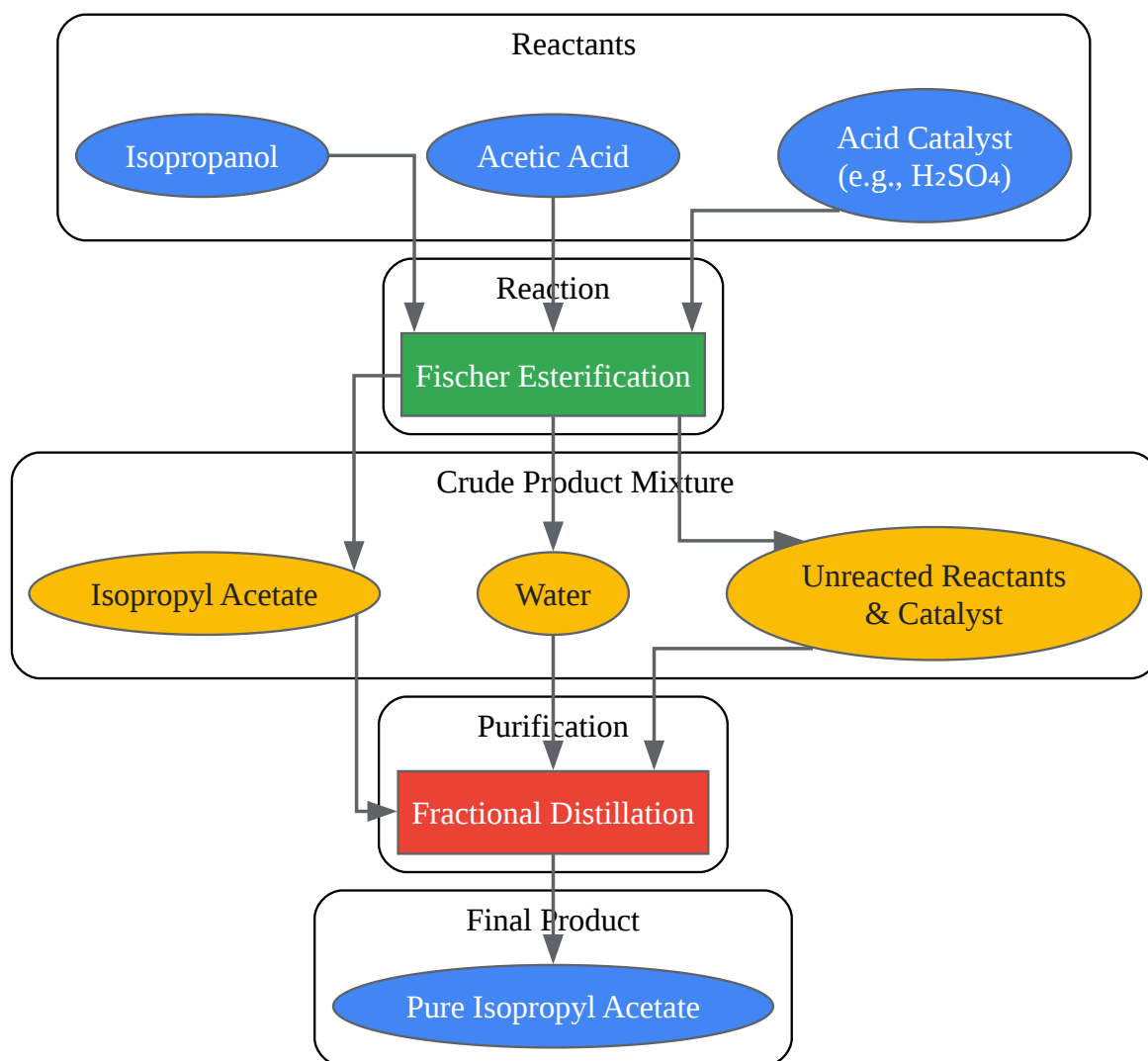
Visualized Workflows and Relationships

To further elucidate the experimental and logical processes involved in working with isopropyl acetate, the following diagrams are provided.



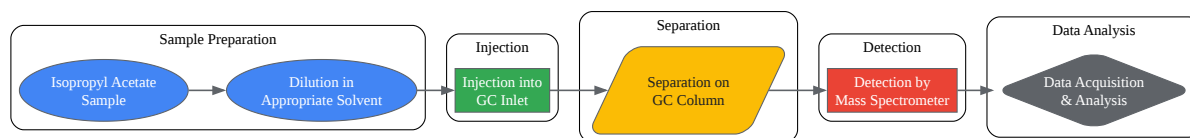
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Workflow for Density Measurement using a Pycnometer.



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Synthesis and Purification of Isopropyl Acetate.



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Workflow for Gas Chromatography-Mass Spectrometry Analysis.

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